

benproperine phosphate piperidinol metabolites

3-OH-BPP 4-OH-BPP

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Compound Focus: Benproperine Phosphate

CAS No.: 19428-14-9

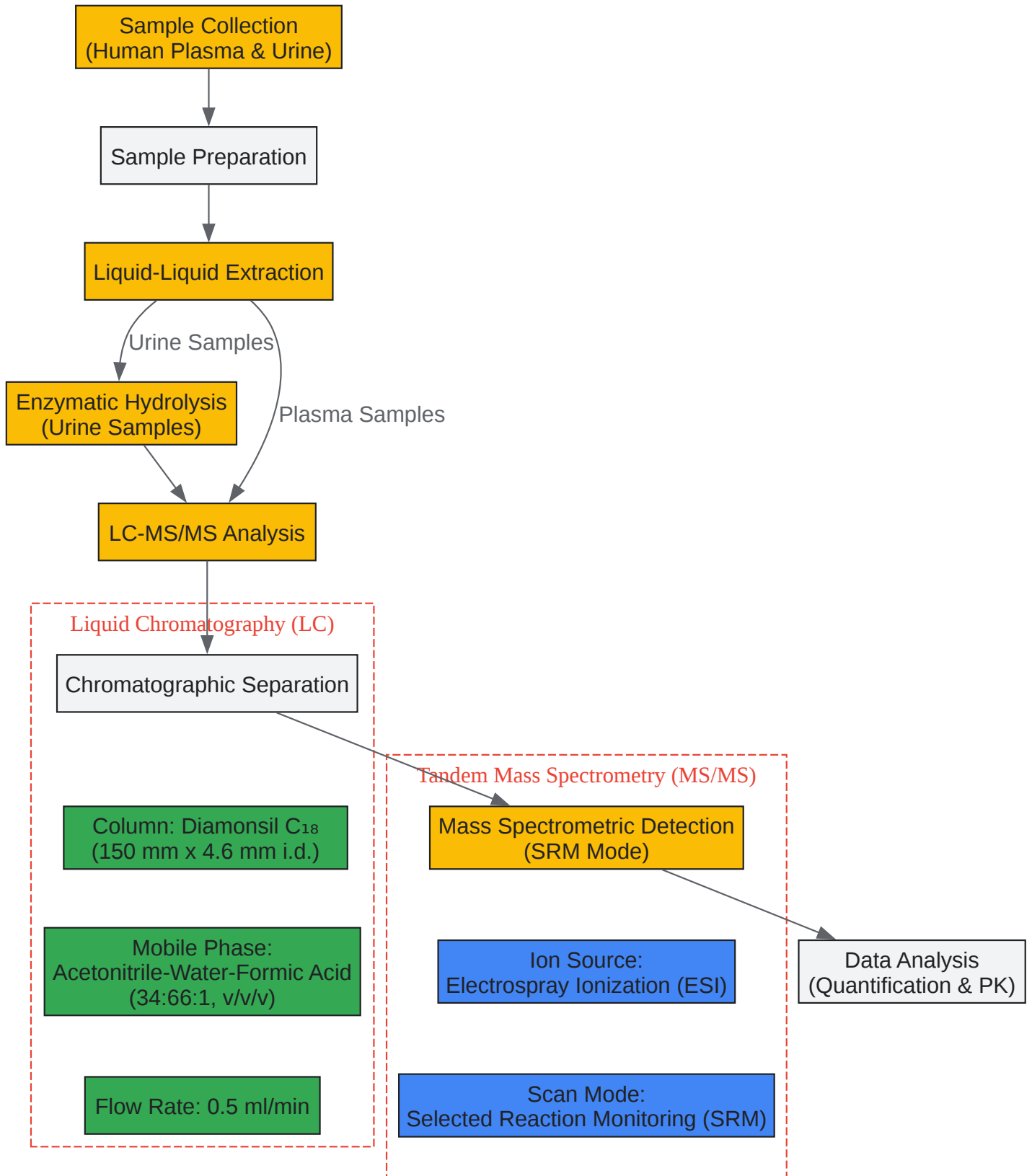
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Quantitative Determination Data

Parameter	Benproperine (BPP)	3-OH-BPP	4-OH-BPP
Plasma LLOQ	60 nmol/L	4.0 nmol/L	4.0 nmol/L
Urine LLOQ	4.9 nmol/L	4.7 nmol/L	2.4 nmol/L
Intra-/Inter-run Precision	< 9.2%	< 9.2%	< 9.2%
Accuracy	Within $\pm 4.3\%$	Within $\pm 4.3\%$	Within $\pm 4.3\%$
Key Pharmacokinetic Finding	Residue detected at least 192 h post-dose		

Below is the experimental workflow for the identification and quantification of these metabolites.



Internal Standard:
Dextromethorphan

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Experimental workflow for determining benproperine metabolites

Detailed Experimental Protocol

The following details are based on the research method [1]:

- **Sample Preparation & Extraction:** For plasma, the analytes (BPP, 3-OH-BPP, 4-OH-BPP) were extracted using a liquid-liquid extraction technique. For urine samples, an enzymatic hydrolysis step was performed prior to extraction to liberate the metabolites.
- **Chromatographic Separation:** Separation was achieved using a **Diamonsil C18 column** (150 mm x 4.6 mm i.d.). The isocratic mobile phase consisted of **acetonitrile-water-formic acid (34:66:1, v/v/v)** delivered at a flow rate of **0.5 ml/min**.
- **Mass Spectrometric Detection:** Detection was performed using tandem mass spectrometry with an electrospray ionization (ESI) interface operating in positive ion mode. Quantification was conducted using the **Selected Reaction Monitoring (SRM)** mode for high sensitivity and specificity. **Dextromethorphan** was used as an internal standard to ensure analytical precision and accuracy.
- **Method Validation:** The procedure was rigorously validated. It demonstrated excellent sensitivity with low limits of quantification (LLOQ), as shown in the table above. The method was also shown to be precise (both intra- and inter-run precision below 9.2%) and accurate (within $\pm 4.3\%$).

Key Pharmacokinetic Insight

A critical finding from the application of this method was that the metabolite **3-OH-BPP residues were detected in the body for at least 192 hours (8 days) after a single oral dose of benproperine** [1]. This indicates a notably long elimination half-life for this metabolite, which is a crucial consideration for understanding the drug's duration of action and potential accumulation.

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References

1. Identification and quantitative determination of benproperine ... [pubmed.ncbi.nlm.nih.gov]

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